

# The Strategic Role of 3,4-Difluorophenylboronic Acid in Advanced Synthesis

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## Compound of Interest

Compound Name: 3,4-Difluorophenylboronic acid

Cat. No.: B064182

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A comprehensive technical guide for researchers, scientists, and drug development professionals on the applications and properties of **3,4-Difluorophenylboronic acid**. This document outlines its critical role as a versatile building block in organic synthesis, particularly in the formation of complex molecules for pharmaceutical and materials science applications.

## Core Compound Specifications

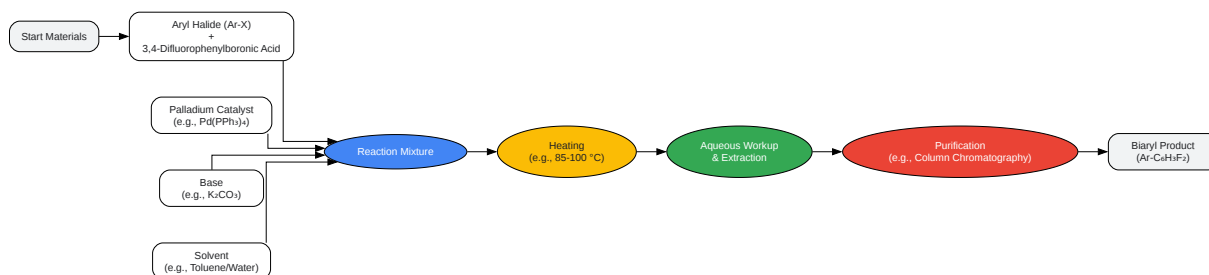
**3,4-Difluorophenylboronic acid** is a key organoboron compound utilized in a variety of synthetic transformations. Its chemical and physical properties are summarized below.

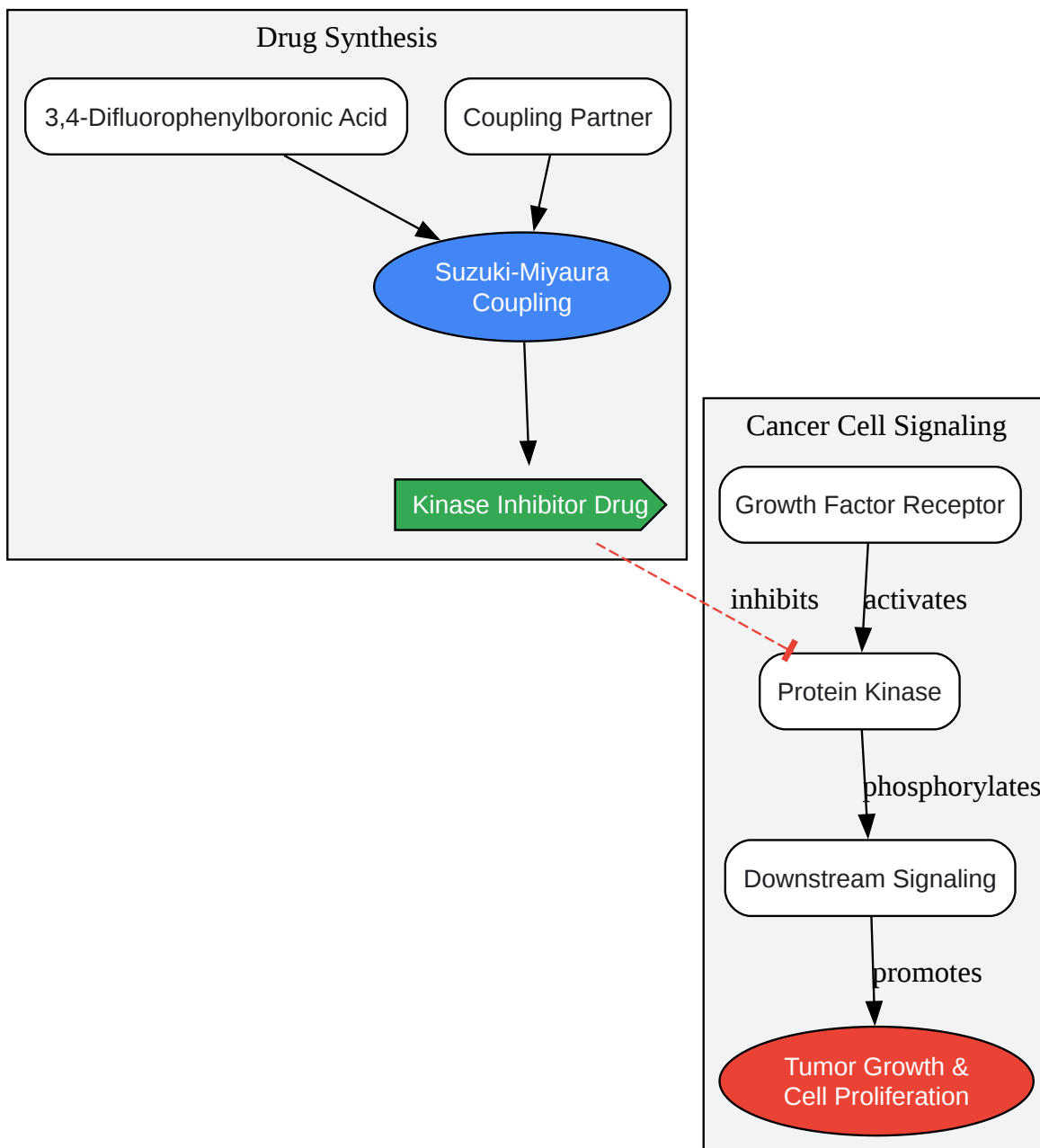
Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BF <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	157.91 g/mol	[1]
CAS Number	168267-41-2	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	305-310 °C (lit.)	[1]
Synonyms	3,4-Difluorobenzeneboronic acid	[1]

## Pivotal Applications in Suzuki-Miyaura Cross-Coupling Reactions

A primary application of **3,4-Difluorophenylboronic acid** lies in its use as a nucleophilic partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction is a powerful method for the formation of carbon-carbon bonds, enabling the synthesis of biaryl and heteroaryl compounds. These structural motifs are prevalent in many biologically active molecules, making this reaction fundamental in drug discovery and development.<sup>[1][2][3]</sup> The fluorine substituents on the phenyl ring can enhance the metabolic stability and binding affinity of the resulting compounds.

The general workflow for a Suzuki-Miyaura coupling reaction involving **3,4-Difluorophenylboronic acid** is depicted below.





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## References

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- 3. organic-synthesis.com [organic-synthesis.com]
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